

Suritozole solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Suritozole

Cat. No.: B1681793

[Get Quote](#)

Suritozole Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Suritozole** (MDL-26479). Below you will find data on its solubility, detailed experimental protocols, and troubleshooting guides to facilitate your research.

Suritozole Solubility

Suritozole is a compound with limited solubility in aqueous solutions. The following table summarizes its solubility in Dimethyl Sulfoxide (DMSO) and other common laboratory solvents. While specific quantitative data is not readily available in public literature, information from suppliers consistently indicates its solubility in DMSO.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble ^[1]	Commonly used for preparing stock solutions.
Ethanol	Sparingly soluble	May require heating to dissolve completely.
Water	Insoluble	Not a suitable solvent for creating stock solutions.

Note: It is always recommended to perform a small-scale solubility test before preparing a large stock solution.

Experimental Protocols

Preparation of a Suritazole Stock Solution for In Vitro Assays

This protocol describes the preparation of a 10 mM stock solution of **Suritazole** in DMSO.

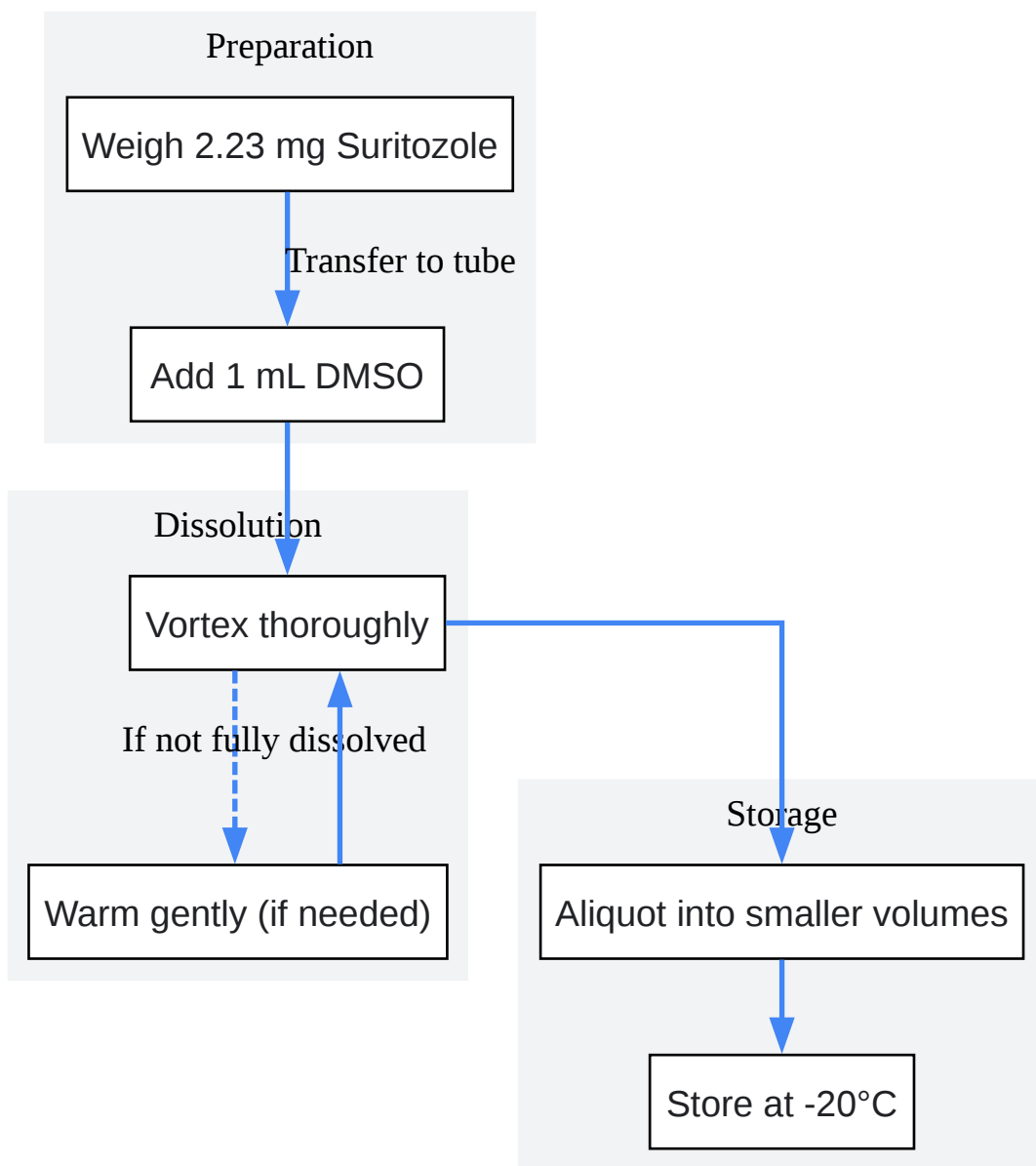
Materials:

- **Suritazole** powder (Molecular Weight: 223.27 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- **Weighing the Compound:** Carefully weigh out 2.23 mg of **Suritazole** powder on an analytical balance and transfer it to a sterile microcentrifuge tube.
- **Adding the Solvent:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Suritazole** powder.
- **Dissolution:** Vortex the solution thoroughly until all the **Suritazole** powder is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- **Storage:** Store the 10 mM stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Workflow for Preparing Suritozole Stock Solution



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 10 mM **Suritozole** stock solution in DMSO.

Troubleshooting Guide & FAQs

This section addresses common issues that may be encountered when working with **Suritozole**.

Q1: My **Suritozole** is not dissolving in DMSO.

- A1: Ensure your DMSO is anhydrous. DMSO is hygroscopic and can absorb water from the atmosphere, which will reduce its solvating power for hydrophobic compounds like **Suritozole**. Use a fresh, sealed bottle of anhydrous DMSO.
- A2: Try gentle heating. Warming the solution in a 37°C water bath for a short period can help to increase the solubility. Avoid excessive heat, which could degrade the compound.
- A3: Increase the volume of DMSO. If the concentration of your intended stock solution is too high, the compound may not fully dissolve. Try preparing a more dilute stock solution.

Q2: I see precipitation in my **Suritozole** stock solution after taking it out of the freezer.

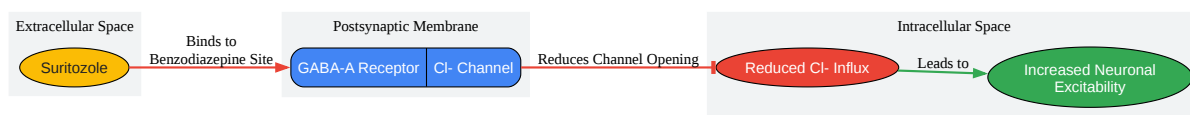
- A1: Allow the solution to come to room temperature. The solubility of **Suritozole** in DMSO is temperature-dependent. The precipitate should redissolve as the solution warms up.
- A2: Vortex the solution. After thawing, vortex the tube thoroughly to ensure a homogenous solution before making dilutions for your experiment.
- A3: Avoid repeated freeze-thaw cycles. Store your stock solution in small, single-use aliquots to minimize the number of times the main stock is frozen and thawed.

Q3: Can I dissolve **Suritozole** in aqueous buffers for my cell-based assays?

- A: It is not recommended to dissolve **Suritozole** directly in aqueous buffers due to its poor water solubility. Prepare a concentrated stock solution in DMSO first. You can then dilute this stock solution into your aqueous assay buffer. Ensure the final concentration of DMSO in your assay is low (typically <0.5%) to avoid solvent-induced toxicity to your cells.

Signaling Pathway

Suritozole acts as a partial inverse agonist at the benzodiazepine site of the GABA-A receptor. [2][3][4][5] Unlike agonists which enhance the effect of GABA, inverse agonists bind to the receptor and reduce its basal activity, leading to a decrease in chloride ion influx and an increase in neuronal excitability.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **Suritozole** as a GABA-A receptor inverse agonist.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Chronic postinjury administration of MDL 26,479 (Suritozole), a negative modulator at the GABAA receptor, and cognitive impairment in rats following traumatic brain injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. psychiatryonline.org [psychiatryonline.org]
- 4. What are GABA receptor inverse agonists and how do they work? [synapse.patsnap.com]
- 5. What are GABAA receptor inverse agonists and how do they work? [synapse.patsnap.com]
- To cite this document: BenchChem. [Suritozole solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1681793#suritozole-solubility-in-dmso-and-other-solvents\]](https://www.benchchem.com/product/b1681793#suritozole-solubility-in-dmso-and-other-solvents)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com